

An In-depth Technical Guide to the Chemical Properties of Decyltrimethylammonium Chloride

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Compound of Interest

Compound Name: *Decyltrimethylammonium chloride*

Cat. No.: *B158654*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Decyltrimethylammonium chloride (DTAC), a quaternary ammonium compound, is a cationic surfactant of significant interest across various scientific and industrial domains. Its amphiphilic nature, characterized by a ten-carbon hydrophobic alkyl chain and a hydrophilic quaternary ammonium head group, imparts valuable physicochemical properties.^[1] This technical guide provides a comprehensive overview of the core chemical properties of DTAC, with a focus on quantitative data, detailed experimental methodologies, and its interactions with biological systems. This document is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in drug development and other fields where the behavior of surfactants is of paramount importance.

Core Chemical and Physical Properties

Decyltrimethylammonium chloride, with the chemical formula $C_{13}H_{30}ClN$, possesses a unique set of properties that dictate its behavior in various environments.^[1] A summary of its key physical and chemical characteristics is presented below.

Property	Value	Reference
Molecular Formula	$C_{13}H_{30}ClN$	[1]
Molecular Weight	235.84 g/mol	[1]
CAS Number	10108-87-9	[1]
Appearance	White to off-white crystalline powder or waxy solid.	
Solubility	Highly soluble in water.	
Critical Micelle Concentration (CMC) in water at 298.15 K	65.3 mmol/kg	[2]

Micellization and Thermodynamic Properties

A defining characteristic of surfactants like DTAC is their ability to self-assemble into micelles in aqueous solutions above a certain concentration known as the Critical Micelle Concentration (CMC). This process is governed by thermodynamic principles, primarily the hydrophobic effect. The thermodynamics of micellization for DTAC have been investigated, revealing that the process is entropically driven.[\[2\]](#)[\[3\]](#)

Thermodynamic Parameter	Description	Value/Observation	Reference
ΔG^0_{mic}	Standard Gibbs Free Energy of Micellization	Always negative, indicating a spontaneous process. Slightly dependent on temperature.	[2][3]
ΔH^0_{mic}	Standard Enthalpy of Micellization	Temperature-dependent, can be endothermic or exothermic.	[2][3]
ΔS^0_{mic}	Standard Entropy of Micellization	Positive, indicating that the process is entropically driven.	[2][3]

The temperature dependence of the CMC for alkyltrimethylammonium chlorides, including DTAC, often exhibits a U-shaped curve with a minimum, at which point the enthalpy of micellization is zero.[2]

Experimental Protocols

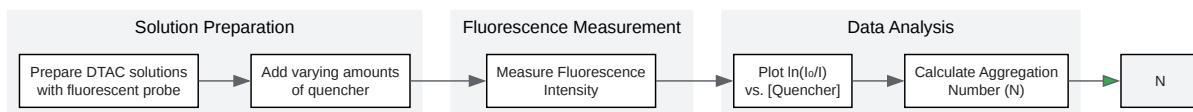
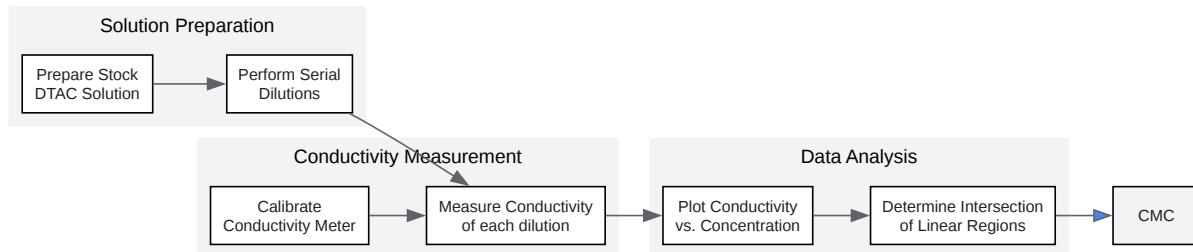
Accurate determination of the physicochemical properties of DTAC is crucial for its application. Below are detailed methodologies for key experiments.

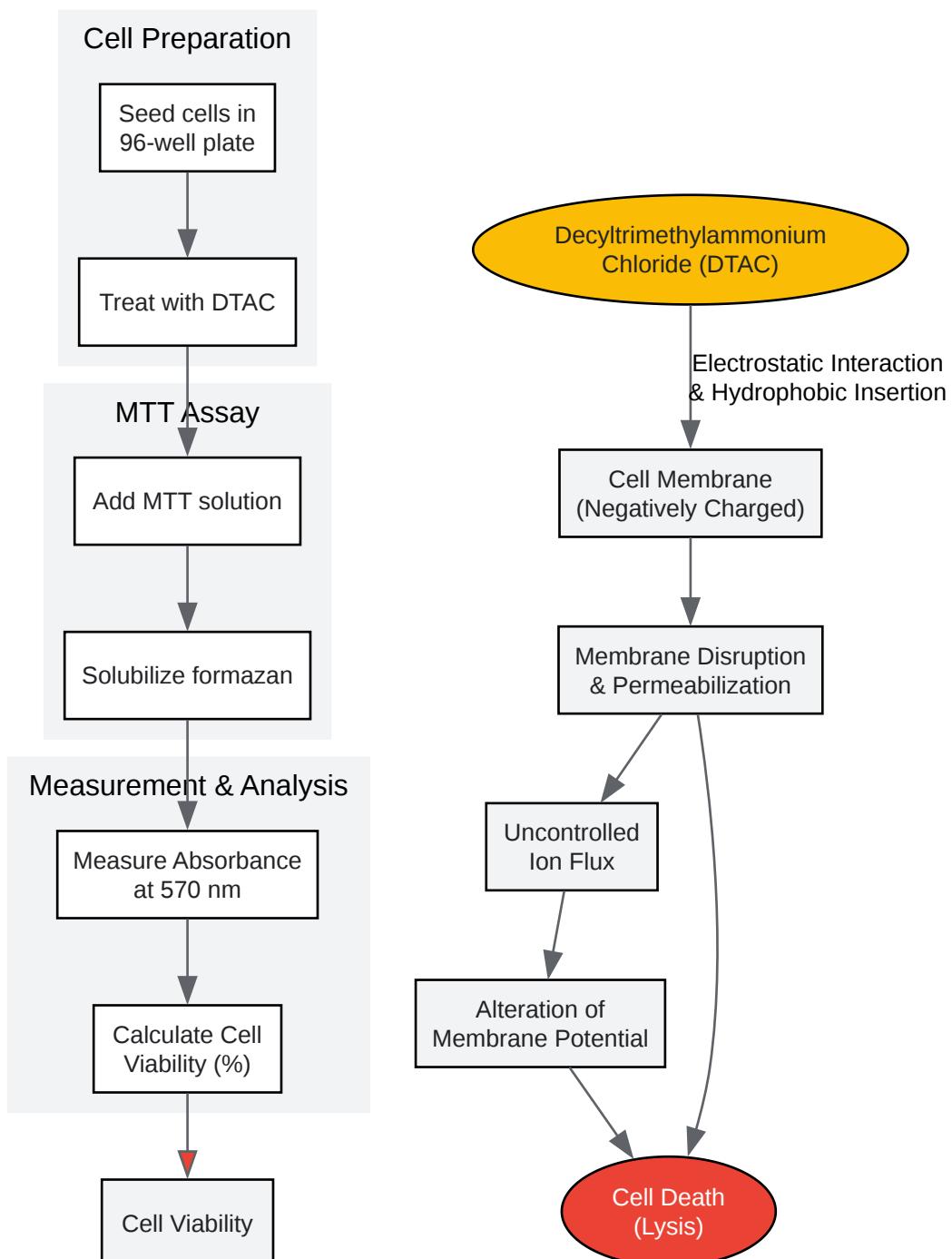
Determination of Critical Micelle Concentration (CMC) by Conductivity Measurement

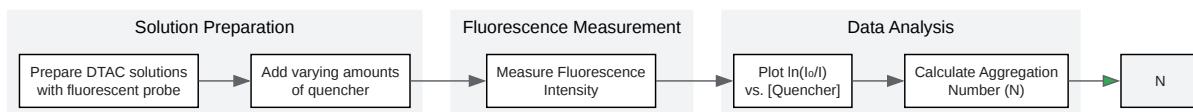
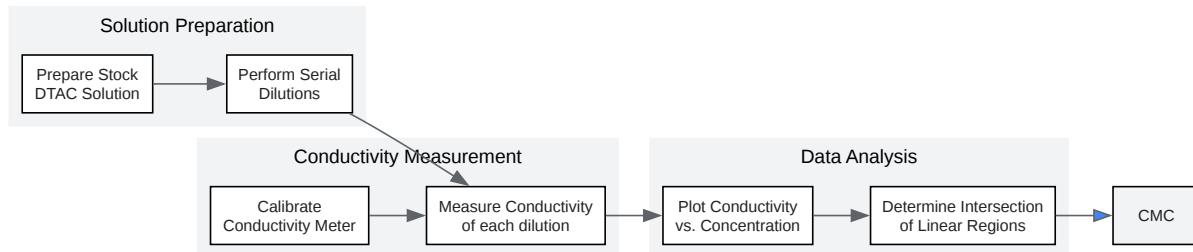
Principle: The conductivity of an ionic surfactant solution changes with concentration. Below the CMC, the conductivity increases linearly with concentration as individual surfactant ions contribute to the conductivity. Above the CMC, the rate of increase in conductivity with concentration decreases because the newly added surfactant molecules form micelles, which have a lower mobility than the individual ions. The CMC is determined as the point of intersection of the two linear portions of the conductivity versus concentration plot.[4][5]

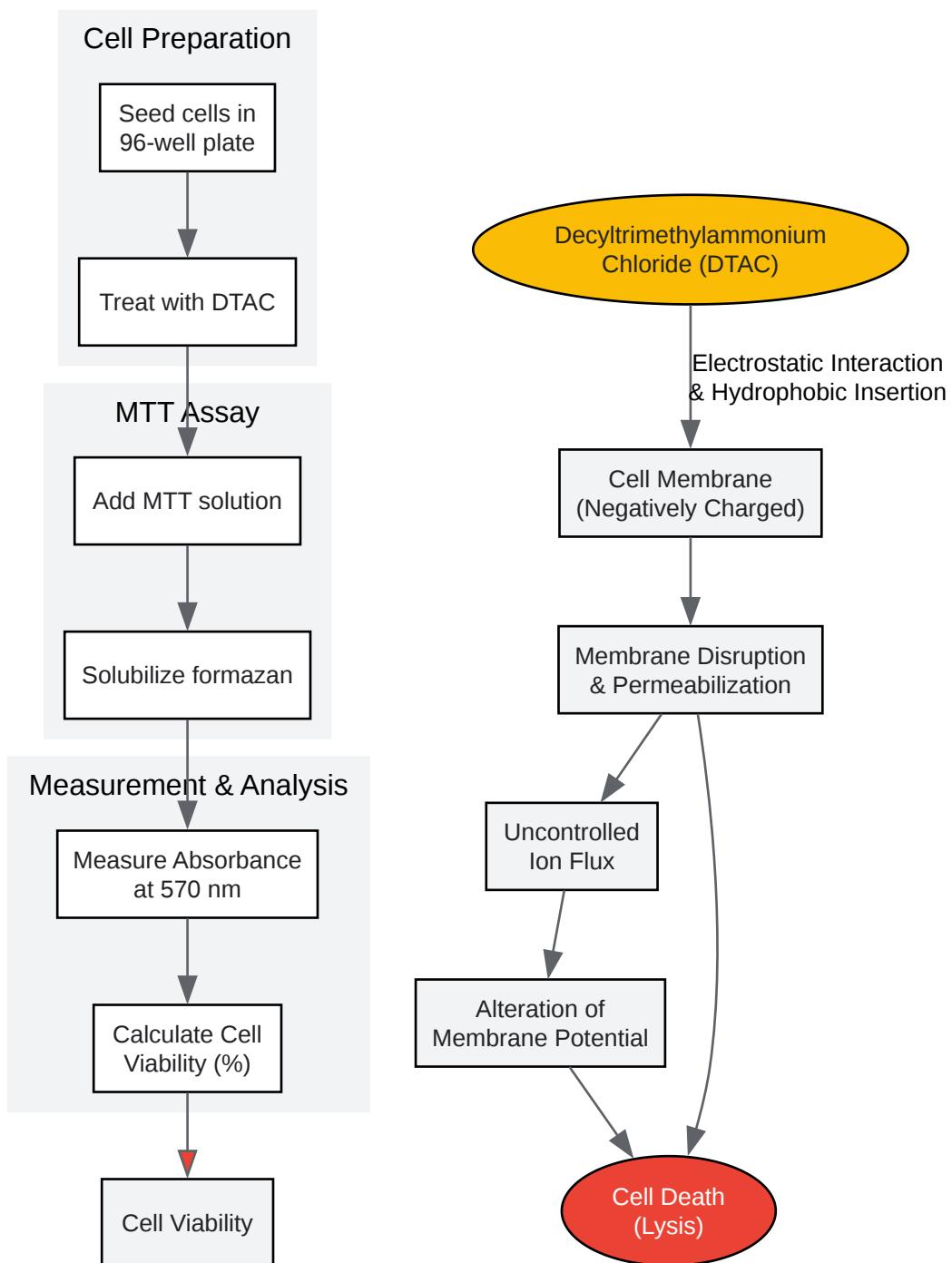
Methodology:

- Preparation of Stock Solution: Prepare a concentrated stock solution of DTAC in deionized water.
- Serial Dilutions: Prepare a series of dilutions of the stock solution with deionized water to cover a range of concentrations both below and above the expected CMC.
- Conductivity Measurement:
 - Calibrate a conductivity meter using standard potassium chloride solutions.
 - Measure the conductivity of each DTAC solution at a constant temperature.
 - Ensure the conductivity probe is thoroughly rinsed with deionized water and the respective solution before each measurement.
- Data Analysis:
 - Plot the measured conductivity (κ) as a function of the DTAC concentration.
 - Identify the two linear regions in the plot.
 - Perform a linear regression for each region to obtain two equations.
 - The concentration at the intersection of these two lines is the CMC.









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